

Adrixetinib in DMSO: Technical Support Center

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Compound of Interest

Compound Name: *Adrixetinib*

Cat. No.: *B10856184*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **Adrixetinib** when using Dimethyl Sulfoxide (DMSO) as a solvent.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **Adrixetinib** in DMSO?

A1: **Adrixetinib** has a high solubility in DMSO, documented to be at least 100 mg/mL, which corresponds to a molar concentration of 188.15 mM.^{[1][2]} The "greater than or equal to" symbol (\geq) indicates that the saturation point has not been determined and may be even higher.

Q2: What is the recommended storage procedure for **Adrixetinib** stock solutions in DMSO?

A2: For optimal stability, it is recommended to aliquot the **Adrixetinib** stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.^{[2][3]} Store these aliquots in sealed containers, protected from moisture and light. Recommended storage temperatures and durations are:

- -80°C for up to 6 months.^{[1][2]}
- -20°C for up to 1 month.^{[1][2]}

Q3: Can the quality of DMSO affect the solubility of **Adrixetinib**?

A3: Yes, the quality of the DMSO is critical. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in the DMSO can significantly decrease the solubility of **Adrixetinib**.^[2] Therefore, it is highly recommended to use a fresh, unopened bottle of anhydrous or high-purity DMSO for preparing your stock solutions.

Q4: Are there any known stability issues with **Adrixetinib** in DMSO?

A4: While **Adrixetinib** is stable in DMSO under the recommended storage conditions, prolonged storage at warmer temperatures or exposure to light can lead to degradation. Following the specified storage guidelines is crucial to ensure the integrity of the compound for your experiments.

Q5: What concentration of DMSO is safe for use in cell-based assays?

A5: While DMSO is a common solvent, it can have biological effects and exhibit cytotoxicity at higher concentrations.^[4] For most in vitro cell-based assays, it is recommended to keep the final concentration of DMSO in the culture medium below 0.5% to minimize any off-target effects or toxicity.^[3] It is also advisable to include a vehicle control (media with the same final concentration of DMSO) in your experimental design.^[3]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Precipitation observed after adding Adixetinib to DMSO.	1. The concentration of Adixetinib exceeds its solubility limit in the prepared DMSO. 2. The DMSO used has absorbed moisture, reducing its solvating power. ^[2] 3. The stock solution was not fully dissolved initially.	1. Gently warm the solution and vortex to aid dissolution. 2. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. 3. Ensure the compound is completely dissolved before storage. Sonication can be used to facilitate dissolution.
Inconsistent experimental results.	1. Degradation of the Adixetinib stock solution due to improper storage (e.g., repeated freeze-thaw cycles, exposure to light). ^[2] ^[3] 2. Use of a stock solution stored for longer than the recommended duration.	1. Prepare fresh aliquots of the Adixetinib stock solution from powder. 2. Always store aliquots at the recommended temperature and protect them from light. 3. Avoid using stock solutions that have been stored beyond their recommended stability period.
Observed cytotoxicity in cell-based assays.	1. The final concentration of DMSO in the cell culture medium is too high. ^[4]	1. Ensure the final concentration of DMSO in your assay is at a non-toxic level, typically below 0.5%. ^[3] 2. Perform a dose-response curve for DMSO alone on your specific cell line to determine its toxicity threshold. 3. Always include a vehicle control (media with the same final DMSO concentration) in your experiments.

Data Summary

Table 1: **Adixetinib** Solubility in DMSO

Parameter	Value	Reference(s)
Solvent	DMSO	[1][2]
Solubility	≥ 100 mg/mL	[1][2]
Molar Concentration	188.15 mM	[1][2]

Table 2: Recommended Storage Conditions for **Adrixetinib** in DMSO

Storage Temperature	Duration	Recommendations	Reference(s)
-80°C	6 months	Sealed storage, away from moisture and light.	[1][2]
-20°C	1 month	Sealed storage, away from moisture and light.	[1][2]

Experimental Protocols

Protocol for Preparation of **Adrixetinib** Stock Solution

- Preparation: Allow the vial of **Adrixetinib** powder and a new, sealed bottle of anhydrous, high-purity DMSO to equilibrate to room temperature before opening.
- Calculation: Determine the required volume of DMSO to add to the **Adrixetinib** powder to achieve the desired stock concentration (e.g., 10 mM, 50 mM).
- Dissolution: Add the calculated volume of DMSO to the vial of **Adrixetinib**. Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, light-protected (e.g., amber) microcentrifuge tubes.

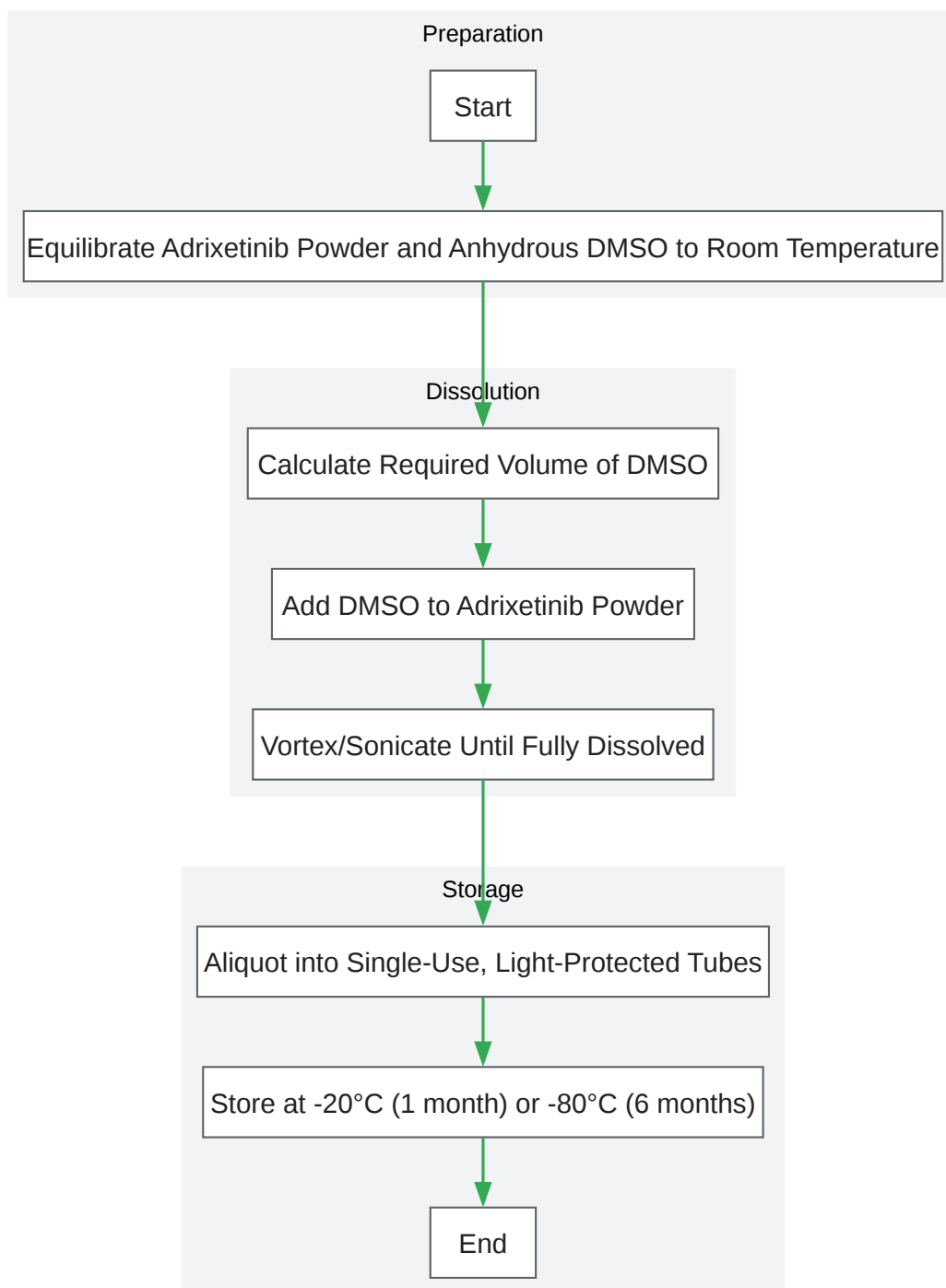
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol for Diluting Adrixetinib Stock Solution for In Vitro Assays

- Thawing: Remove a single aliquot of the **Adrixetinib** stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution: Perform a stepwise, serial dilution of the stock solution into the appropriate cell culture medium to achieve the desired final concentrations for your experiment. This stepwise approach helps to prevent the compound from precipitating out of solution.
- Final Concentration: Ensure that the final concentration of DMSO in the cell culture medium is below the toxicity threshold for your cell line (typically <0.5%).
- Vehicle Control: Prepare a vehicle control by performing the same dilution steps with DMSO that does not contain **Adrixetinib**.

Visualized Workflows

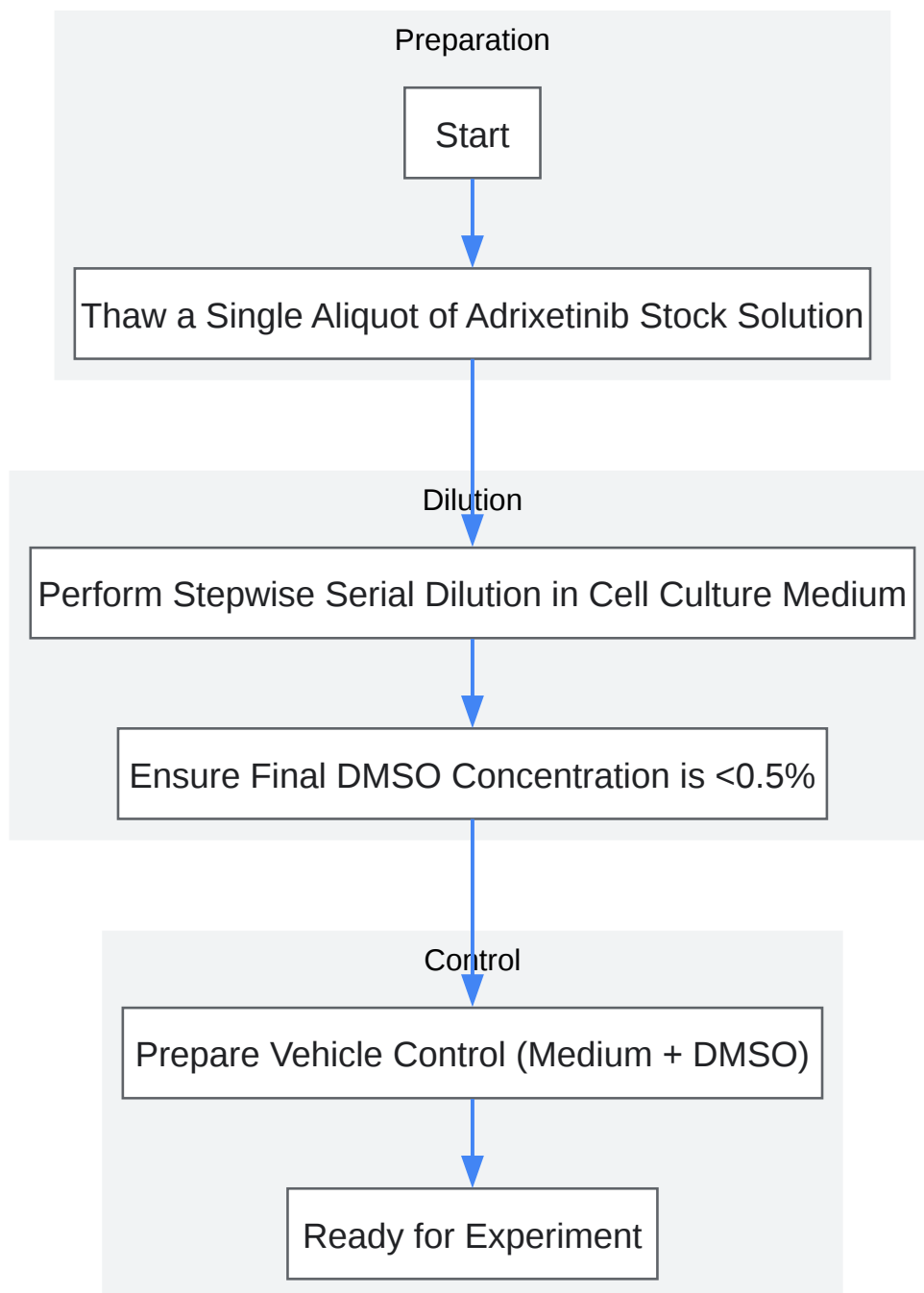
Workflow for Adrixetinib Stock Solution Preparation



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Caption: Workflow for preparing **Adrixetinib** stock solution in DMSO.

Workflow for Diluting Adrixetinib for Cell Assays

[Click to download full resolution via product page](#)Caption: Workflow for diluting **Adrixetinib** for in vitro experiments.

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